

Application Note: HPLC Analysis of Anthraquinones in Cassia Gum

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Compound of Interest

Compound Name: Cassia Gum

CAS No.: 51434-18-5

Cat. No.: B16089379

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Introduction

Cassia gum, derived from the endosperm of *Cassia tora* and *Cassia obtusifolia* seeds, is widely used as a thickener, emulsifier, and stabilizer in the food and pet food industries.^{[1][2]} The seeds of the cassia plant naturally contain anthraquinones, a class of aromatic organic compounds, some of which may have toxicological concerns.^{[3][4]} Therefore, regulatory bodies have set stringent limits on the maximum allowable content of anthraquinones in **cassia gum** intended for consumption.^{[5][6][7]} This application note provides a detailed protocol for the quantitative analysis of anthraquinones in **cassia gum** using High-Performance Liquid Chromatography (HPLC), a precise and reliable analytical technique for separating and quantifying individual anthraquinones.^{[3][8]}

Regulatory Landscape

Regulatory agencies such as the European Food Safety Authority (EFSA) have established a maximum limit for total anthraquinones in finished, refined **cassia gum** at 0.5 mg/kg.^{[5][6][7]} This low level is achievable through advanced purification techniques, such as

isopropanol/water extraction, which effectively remove these compounds.[1][5] HPLC analysis is the standard method for verifying compliance with this regulatory limit.[3][5]

Anthraquinones in Cassia

The seeds of the cassia plant can contain a significant concentration of anthraquinones, approximately 10,000 mg/kg.[1][5] The purification process dramatically reduces this content.[5] Common anthraquinones found in cassia species include chrysophanic acid, emodin, physcion, rhein, and obtusifolin.[5][9] In semi-refined **cassia gum**, physcion has been detected at levels below 10 mg/kg, while in highly refined gum, individual anthraquinones are often undetectable at the 0.5 mg/kg limit.[5]

Quantitative Data Summary

The following table summarizes the levels of anthraquinones found in various cassia products, highlighting the effectiveness of the refining process.

Sample Type	Anthraquinone Level	Notes
Whole Cassia Seeds	~10,000 mg/kg	High natural concentration.[1][5]
Semi-Refined Cassia Gum	< 10 mg/kg (specifically physcion)	Significant reduction from whole seeds.[5]
Refined Cassia Gum	< 0.5 mg/kg (total anthraquinones)	Regulatory limit for food and feed applications.[5][6][7]

Experimental Protocol: HPLC Analysis of Anthraquinones in Cassia Gum

This protocol details the methodology for the extraction and subsequent HPLC quantification of anthraquinones in **cassia gum**.

1. Sample Preparation and Extraction

- Weighing: Accurately weigh 1.0 g of the **cassia gum** sample into a 50 mL conical flask.

- Extraction Solvent: Prepare a 70% (v/v) ethanol in water solution.
- Extraction:
 - Add 20 mL of the 70% ethanol solution to the flask containing the **cassia gum** sample.
 - Sonicate the mixture for 30 minutes in a water bath maintained at 60°C.
 - After sonication, allow the mixture to cool to room temperature.
- Centrifugation: Centrifuge the extract at 4000 rpm for 15 minutes to separate the solid material.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter into an HPLC vial.

2. HPLC Instrumentation and Conditions

- Instrument: A standard High-Performance Liquid Chromatography system equipped with a photodiode array (PDA) or UV-Vis detector.
- Column: Inertsil ODS-3 C18 column (4.6 x 250 mm, 5 µm) or equivalent.[8]
- Mobile Phase:
 - A: 0.1% Phosphoric Acid in Water[8]
 - B: Acetonitrile[8]
- Gradient Elution:

Time (minutes)	% A	% B
0	90	10
20	70	30
40	30	70
50	10	90
55	90	10
60	90	10

- Flow Rate: 0.8 mL/min[8]
- Injection Volume: 10 µL
- Column Temperature: 30°C
- Detection Wavelength: 278 nm[8]

3. Calibration and Quantification

- Standard Preparation: Prepare individual stock solutions of anthraquinone standards (e.g., chrysophanol, emodin, physcion, rhein) in methanol at a concentration of 1 mg/mL.
- Calibration Curve: Create a series of working standard solutions by diluting the stock solutions to concentrations ranging from 0.05 µg/mL to 5.0 µg/mL.
- Analysis: Inject the standard solutions into the HPLC system to generate a calibration curve by plotting peak area against concentration for each anthraquinone.
- Sample Analysis: Inject the prepared **cassia gum** extract into the HPLC system.
- Quantification: Identify and quantify the anthraquinones in the sample by comparing their retention times and peak areas to those of the standards and the calibration curve. The total anthraquinone content is calculated as the sum of all identified and quantified anthraquinones.

Experimental Workflow Diagram



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Caption: Workflow for HPLC analysis of anthraquinones in **cassia gum**.

Signaling Pathway Diagram - Not Applicable

The analysis of anthraquinones in **cassia gum** is a chemical quantification process and does not involve biological signaling pathways. Therefore, a signaling pathway diagram is not relevant to this application note.

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